

Health and safety information for 3,5-Difluorobenzyl alcohol

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Compound of Interest

Compound Name: 3,5-Difluorobenzyl alcohol

Cat. No.: B1332098

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An In-depth Technical Guide to the Health and Safety of **3,5-Difluorobenzyl Alcohol**

This guide provides comprehensive health and safety information for **3,5-Difluorobenzyl alcohol**, intended for researchers, scientists, and professionals in drug development. The information is compiled from safety data sheets and established testing guidelines.

Chemical Identification and Physical Properties

Property	Value
Chemical Name	3,5-Difluorobenzyl alcohol
Synonyms	(3,5-difluorophenyl)methanol
CAS Number	79538-20-8
Molecular Formula	C ₇ H ₆ F ₂ O
Molecular Weight	144.12 g/mol
Appearance	Colorless to light yellow or light orange clear liquid
Boiling Point	97 - 99 °C at 9 mmHg
Density	1.272 g/mL at 25 °C
Flash Point	94 °C
Refractive Index	1.49

Hazard Identification and Classification

3,5-Difluorobenzyl alcohol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]

Signal Word: Warning

First Aid Measures

Immediate medical attention is recommended in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[2][3] If skin irritation occurs, get medical advice/attention.[2] Take off contaminated clothing and wash it before reuse.[2]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2][3] Call a POISON CENTER or doctor/physician if you feel unwell.[2] If not breathing, give artificial respiration.[3]
Ingestion	Do NOT induce vomiting.[3] Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.

Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to minimize risk.

Aspect	Recommendation
Handling	Wash hands thoroughly after handling.[2] Wear protective gloves, protective clothing, eye protection, and face protection.[2] Avoid breathing dust, fume, gas, mist, vapors, or spray.[2] Use only outdoors or in a well-ventilated area.[2] Ensure that eyewash stations and safety showers are close to the workstation location.[3]
Storage	Store in a well-ventilated place.[2] Keep container tightly closed.[2] Store locked up.[2] Keep containers tightly closed in a dry, cool place. Store under an inert atmosphere.[3]
Incompatible Materials	Strong oxidizing agents.[2]
Personal Protective Equipment	Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. Respiratory Protection: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

Stability and Reactivity

Parameter	Information
Reactivity	None known, based on information available.[2]
Chemical Stability	Air sensitive.[2] Stable under normal conditions.
Conditions to Avoid	Incompatible products, excess heat, exposure to air.[2]
Incompatible Materials	Strong oxidizing agents.[2]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Gaseous hydrogen fluoride (HF).[2]
Hazardous Polymerization	Hazardous polymerization does not occur.[2]

Experimental Protocols for Hazard Assessment

While specific toxicological studies for **3,5-Difluorobenzyl alcohol** are not publicly available, the following are detailed methodologies based on OECD guidelines for assessing skin and eye irritation, which are the primary hazards identified.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This test evaluates the potential of a substance to cause skin irritation by measuring its cytotoxic effect on a reconstructed human epidermis model.

Methodology:

- Tissue Preparation: Reconstructed human epidermis tissues are pre-incubated for approximately 60 minutes at 37°C and 5% CO₂.
- Test Substance Application:
 - For liquids like **3,5-Difluorobenzyl alcohol**, a defined volume (e.g., 30 µL) is applied topically to the tissue surface.

- A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.
- Exposure and Incubation: The tissues are exposed to the test substance for a fixed period (e.g., 60 minutes) at 37°C and 5% CO₂.
- Rinsing and Post-Incubation: The test substance is thoroughly rinsed from the tissue surface. The tissues are then transferred to fresh culture medium and incubated for a post-exposure period (e.g., 42 hours) to allow for recovery or manifestation of cytotoxic effects.
- Viability Assessment (MTT Assay):
 - Tissues are incubated with MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) for approximately 3 hours.
 - Viable cells reduce the yellow MTT to a blue formazan salt.
 - The formazan is extracted from the tissues using a solvent (e.g., isopropanol).
 - The optical density of the extracted formazan is measured using a spectrophotometer.
- Data Interpretation:
 - The percentage of viable cells in the test tissues is calculated relative to the negative control.
 - A substance is classified as a skin irritant (Category 2) if the mean tissue viability is reduced to ≤ 50%.^[4]

Acute Eye Irritation/Corrosion Test (OECD 405)

This in vivo test assesses the potential of a substance to cause eye irritation or damage. It is typically conducted when in vitro data is insufficient.

Methodology:

- Animal Selection and Preparation: Healthy, young adult albino rabbits are used. The eyes of the animals are examined to ensure they are free from defects.

- Test Substance Administration:
 - A single dose of the test substance (e.g., 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal.^[2]
 - The eyelids are gently held together for about one second to prevent loss of the substance.^[2]
 - The other eye remains untreated and serves as a control.^[2]
- Observation:
 - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
 - Ocular reactions are scored for the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge) according to a standardized scoring system (e.g., Draize scale).
- Data Interpretation:
 - The severity and reversibility of the ocular lesions are evaluated.
 - The substance is classified based on the persistence and severity of the observed effects. A substance causing effects that are fully reversible within 21 days is classified as an eye irritant (Category 2A).

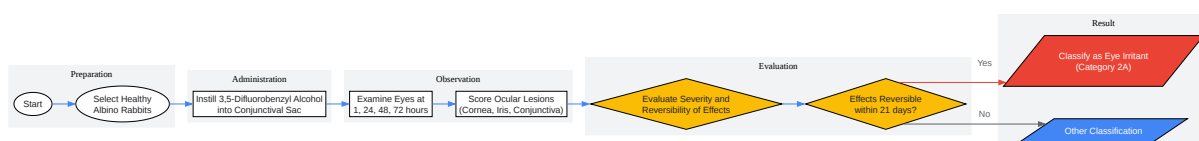
Visualizations

The following diagrams illustrate the logical workflows for the experimental protocols described above.



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Caption: Workflow for In Vitro Skin Irritation Testing (OECD 439).



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Caption: Workflow for In Vivo Acute Eye Irritation Testing (OECD 405).

Toxicological and Ecological Information

- Acute Toxicity: The toxicological properties of **3,5-Difluorobenzyl alcohol** have not been fully investigated.[2]
- Ecotoxicity: Information on the ecotoxicity, persistence and degradability, and bioaccumulation of this compound is not available.[2] It is advised not to empty it into drains. [2]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2] Disposal should be in accordance with federal, state, and local environmental regulations. Dispose of contents/container to an approved waste disposal plant. [2]

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